

2-(2-Chloro-4-nitrophenyl)acetic acid safety and handling precautions

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 2-(2-Chloro-4-nitrophenyl)acetic acid

Cat. No.: B2550634

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An In-depth Technical Guide to the Safe Handling of **2-(2-Chloro-4-nitrophenyl)acetic Acid**

For Researchers, Scientists, and Drug Development Professionals

Introduction

2-(2-Chloro-4-nitrophenyl)acetic acid is a chemical compound utilized in various research and development applications, particularly within the synthesis of pharmaceutical intermediates and other complex organic molecules. Its chemical structure, incorporating a chlorinated and nitrated phenyl ring attached to an acetic acid moiety, confers specific reactivity that is valuable in multi-step syntheses. However, these same structural features necessitate a comprehensive understanding of its potential hazards and the implementation of rigorous safety protocols. This guide provides a detailed overview of the safety and handling precautions for **2-(2-chloro-4-nitrophenyl)acetic acid**, grounded in authoritative safety data and best practices in chemical laboratory management.

Chemical and Physical Properties

A thorough understanding of the physical and chemical properties of a substance is foundational to its safe handling. These properties can influence its reactivity, potential for airborne dispersal, and appropriate storage conditions.

Property	Value	Source
IUPAC Name	(2-chloro-4-nitrophenyl)acetic acid	
CAS Number	73088-11-6	[1][2]
Molecular Formula	C8H6ClNO4	[1][2]
Molecular Weight	215.59 g/mol	[1][2]
Physical Form	Solid	
Purity	Typically ≥95%	[3]
InChI Key	BYVWWINDBFSBQK-UHFFFAOYSA-N	

Hazard Identification and GHS Classification

2-(2-Chloro-4-nitrophenyl)acetic acid is classified as a hazardous substance under the Globally Harmonized System of Classification and Labelling of Chemicals (GHS). The primary hazards are associated with irritation to the skin, eyes, and respiratory system.

GHS Hazard Statements:

- H302: Harmful if swallowed.
- H315: Causes skin irritation.[3]
- H319: Causes serious eye irritation.[3]
- H335: May cause respiratory irritation.[3]

Signal Word: Warning[3]

The following diagram provides a visual summary of the key hazards associated with this compound.

Signal Word

Warning

GHS Hazards for 2-(2-Chloro-4-nitrophenyl)acetic acid

H335: May cause respiratory irritation

H319: Causes serious eye irritation

H315: Causes skin irritation

H302: Harmful if swallowed

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Caption: GHS Hazard classifications for **2-(2-chloro-4-nitrophenyl)acetic acid**.

Personal Protective Equipment (PPE)

A multi-layered approach to personal protective equipment is essential to mitigate the risks of exposure. The selection of appropriate PPE should be based on a thorough risk assessment of the specific procedures being undertaken.

- Eye and Face Protection: Chemical splash goggles that meet the ANSI Z.87.1 1989 standard are mandatory.^[4] For operations with a higher risk of splashing or dust generation, a face shield should be worn in addition to goggles.^[4]

- Skin Protection:
 - Gloves: Chemical-resistant gloves, such as nitrile or neoprene, should be worn.[5] It is crucial to consult the glove manufacturer's chemical resistance guide to ensure compatibility.[4] Gloves should be inspected before each use and changed immediately upon contamination.
 - Lab Coat/Coveralls: A flame-resistant lab coat or coveralls should be worn and kept buttoned to cover as much skin as possible.[4]
- Respiratory Protection: For procedures that may generate dust or aerosols, a NIOSH-approved respirator is required.[4][6] The type of respirator (e.g., N95 for particulates or a chemical cartridge respirator for vapors) should be selected based on the potential exposure levels.[5] All respirator use must be in accordance with a comprehensive respiratory protection program that includes fit testing and training.[4]
- Footwear: Closed-toe and closed-heel shoes that cover the entire foot are required.[4]

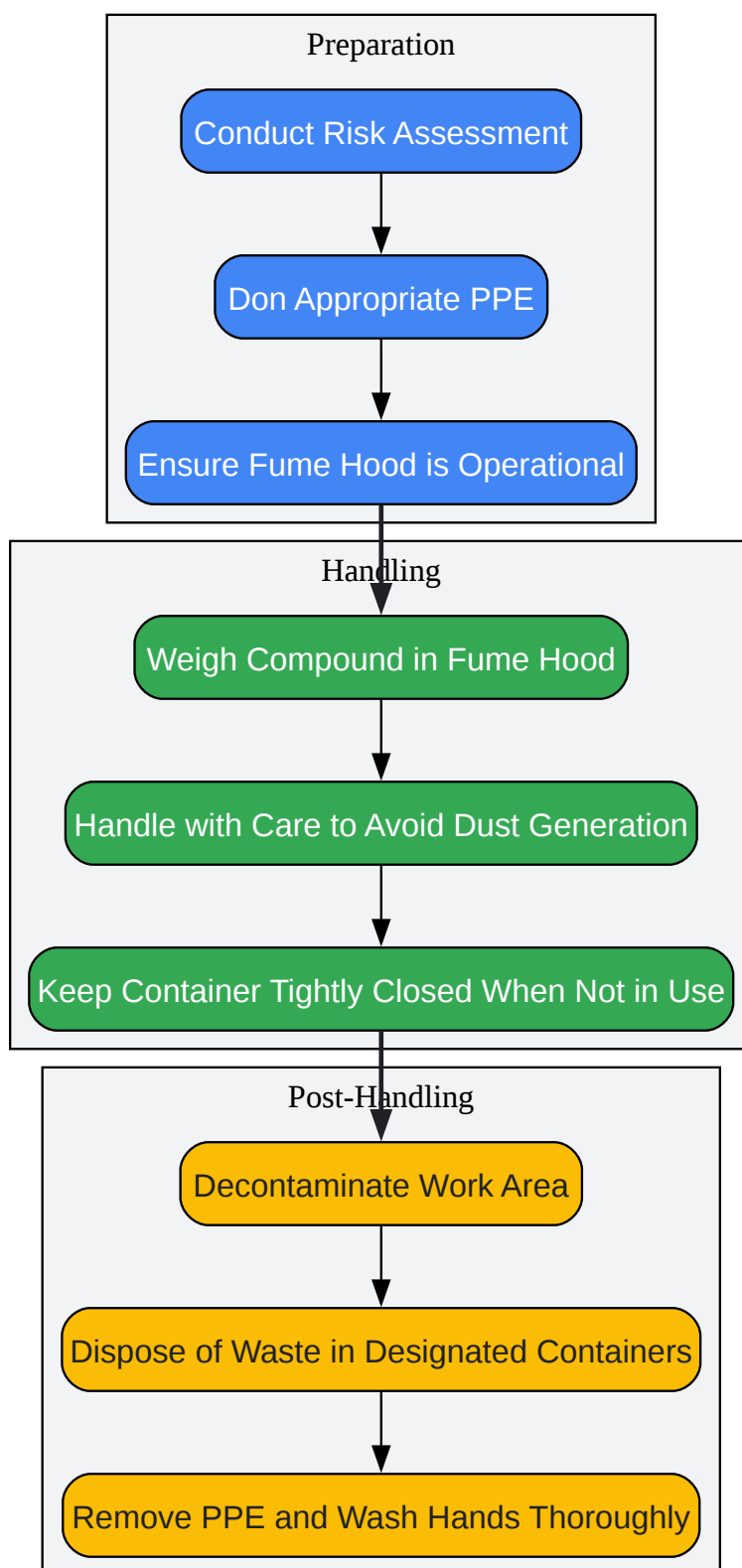
Safe Handling and Storage

Adherence to strict handling and storage protocols is paramount to preventing accidental exposure and ensuring the stability of the compound.

Handling

All handling of **2-(2-chloro-4-nitrophenyl)acetic acid** should be conducted in a well-ventilated area, preferably within a certified chemical fume hood.[7]

Workflow for Safe Handling:



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Caption: A generalized workflow for the safe handling of **2-(2-chloro-4-nitrophenyl)acetic acid**.

Step-by-Step Handling Protocol:

- Preparation:
 - Conduct a thorough risk assessment for the planned experiment.
 - Don all required personal protective equipment as detailed in Section 3.
 - Verify that the chemical fume hood is functioning correctly.
- Handling:
 - Perform all manipulations, including weighing and transferring, within the fume hood to minimize inhalation exposure.[\[8\]](#)
 - Handle the solid material carefully to avoid generating dust.[\[7\]](#)[\[9\]](#)
 - Keep the container tightly closed when not in use to prevent contamination and accidental spills.[\[7\]](#)
 - Avoid contact with skin and eyes.[\[7\]](#) Do not eat, drink, or smoke in the handling area.[\[10\]](#)
- Post-Handling:
 - Thoroughly decontaminate all surfaces and equipment after use.
 - Dispose of any contaminated materials and the compound itself in appropriately labeled hazardous waste containers.
 - Remove PPE in the correct order to avoid cross-contamination and wash hands and any exposed skin thoroughly with soap and water.[\[7\]](#)[\[10\]](#)

Storage

Proper storage is crucial for maintaining the integrity of the compound and ensuring the safety of laboratory personnel.

- Conditions: Store in a dry, cool, and well-ventilated place.[7][10] The recommended storage temperature is room temperature, in a tightly sealed container.
- Incompatibilities: Keep away from strong oxidizing agents and strong bases.[6][7]
- Security: Store in a locked cabinet or other secure location to prevent unauthorized access.[3][10]

Emergency Procedures

In the event of an accidental exposure or spill, immediate and appropriate action is critical.

First-Aid Measures

- Inhalation: If inhaled, move the person to fresh air. If breathing is difficult or stops, provide artificial respiration and seek immediate medical attention.[1][3]
- Skin Contact: Immediately flush the affected skin with plenty of soap and water for at least 15 minutes while removing contaminated clothing.[1][7] Seek medical attention if irritation persists.[3]
- Eye Contact: Immediately rinse the eyes cautiously with plenty of water for at least 15 minutes, removing contact lenses if present and easy to do.[1][3] Continue rinsing and seek immediate medical attention.
- Ingestion: Do not induce vomiting. Rinse the mouth with water and seek immediate medical attention.[1] Never give anything by mouth to an unconscious person.[1]

Accidental Release Measures

- Minor Spills:
 - Evacuate personnel from the immediate area.
 - Wearing appropriate PPE, carefully sweep or vacuum up the spilled solid, avoiding dust generation.[7][9]

- Place the collected material into a suitable, labeled container for hazardous waste disposal.^[7]
- Clean the spill area thoroughly with soap and water.
- Major Spills:
 - Evacuate the area immediately and prevent entry.
 - Contact your institution's emergency response team.
 - Ensure the area is well-ventilated, if safe to do so.

Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, alcohol-resistant foam, dry chemical, or carbon dioxide.^{[1][7]}
- Specific Hazards: Combustion may produce hazardous gases, including nitrogen oxides (NO_x), carbon monoxide (CO), and carbon dioxide (CO₂).^[7]
- Protective Equipment: Firefighters should wear a self-contained breathing apparatus (SCBA) and full protective gear.^{[1][7]}

Disposal Considerations

All waste containing **2-(2-chloro-4-nitrophenyl)acetic acid** must be treated as hazardous waste.

- Procedure: Dispose of the compound and any contaminated materials in accordance with all applicable federal, state, and local environmental regulations.^{[3][7]} Do not allow the chemical to enter drains or waterways.^[3]
- Consultation: Chemical waste generators must determine if a discarded chemical is classified as hazardous waste and consult with their institution's environmental health and safety department for specific disposal protocols.^[7]

Toxicological Information

While specific toxicological data for **2-(2-chloro-4-nitrophenyl)acetic acid** is not extensively detailed in the provided search results, the GHS classifications indicate the primary routes of concern are through inhalation, ingestion, and skin/eye contact, leading to irritation and potential harm if swallowed. The lack of comprehensive long-term toxicological data underscores the importance of adhering to the precautionary principle and minimizing all potential exposures.

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- To cite this document: BenchChem. [2-(2-Chloro-4-nitrophenyl)acetic acid safety and handling precautions]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b2550634#2-2-chloro-4-nitrophenyl-acetic-acid-safety-and-handling-precautions]

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